

# An In-depth Technical Guide to 1,3-Bis(chloromethyl)tetramethyldisiloxane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 1,3-Bis(chloromethyl)-1,1,3,3-tetramethyldisiloxane

**Cat. No.:** B145944

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

1,3-Bis(chloromethyl)tetramethyldisiloxane is a versatile organosilicon compound that serves as a crucial intermediate in various chemical syntheses. Its unique bifunctional nature, combining the reactivity of chloromethyl groups with the flexibility and stability of a siloxane backbone, makes it a valuable building block in polymer chemistry, materials science, and potentially in the development of novel drug delivery systems. This guide provides a comprehensive overview of its physicochemical properties, synthesis, characterization, and key applications.

## Physicochemical Properties

The fundamental physical and chemical characteristics of 1,3-bis(chloromethyl)tetramethyldisiloxane are summarized in the table below. These properties are essential for its handling, storage, and application in various experimental settings.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>16</sub> Cl <sub>2</sub> OSi <sub>2</sub>
Molecular Weight	231.27 g/mol
CAS Number	2362-10-9
Appearance	Colorless liquid
Boiling Point	204-205 °C
Melting Point	-90 °C
Density	1.05 g/mL at 25 °C
Refractive Index (n <sup>20</sup> /D)	1.447
Solubility	Insoluble in water. Soluble in many organic solvents.

## Synthesis

1,3-Bis(chloromethyl)tetramethyldisiloxane is typically synthesized via the hydrolysis of chloro(chloromethyl)dimethylsilane. The reaction is straightforward and yields the desired product in high purity.

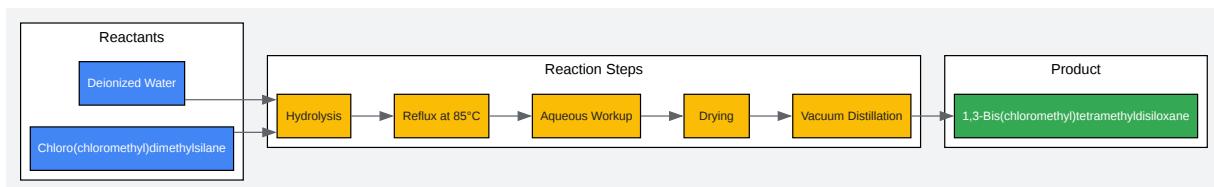
## Experimental Protocol: Synthesis

### Materials:

- Chloro(chloromethyl)dimethylsilane
- Deionized water
- Anhydrous sodium sulfate
- Four-necked flask equipped with a mechanical stirrer, dropping funnel, reflux condenser, and thermometer.

### Procedure:

- To a four-necked flask, add deionized water.
- While stirring, slowly add chloro(chloromethyl)dimethylsilane dropwise via the dropping funnel. An exothermic reaction will occur, and the temperature should be monitored.
- After the addition is complete, continue stirring at room temperature for 30 minutes.
- Heat the mixture to reflux (approximately 85 °C) and maintain for 2 hours.
- Cool the reaction mixture to room temperature and transfer it to a separatory funnel.
- Separate the organic layer and wash it with deionized water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by vacuum distillation to obtain pure 1,3-bis(chloromethyl)tetramethyldisiloxane.



[Click to download full resolution via product page](#)

Synthesis workflow for 1,3-bis(chloromethyl)tetramethyldisiloxane.

## Characterization

The identity and purity of 1,3-bis(chloromethyl)tetramethyldisiloxane are typically confirmed using a combination of spectroscopic and chromatographic techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of the compound and confirming its molecular weight.

### Experimental Protocol: GC-MS Analysis

- Gas Chromatograph: Agilent 7890 GC or equivalent.
- Mass Spectrometer: Agilent 5975 MS or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent.
- Inlet Temperature: 250 °C.
- Injection Volume: 1  $\mu$ L (splitless injection).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 250 °C.
  - Hold at 250 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-500.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the molecular structure of the compound.

### Experimental Protocol: NMR Analysis

- Spectrometer: Bruker Avance 500 MHz or equivalent.
- Solvent: Chloroform-d ( $\text{CDCl}_3$ ).
- Internal Standard: Tetramethylsilane (TMS).
- $^1\text{H}$  NMR: Acquire spectra with a sufficient number of scans to obtain a good signal-to-noise ratio. The expected chemical shifts are approximately 0.2 ppm for the Si- $\text{CH}_3$  protons and 2.7 ppm for the Cl- $\text{CH}_2$ -Si protons.
- $^{13}\text{C}$  NMR: Acquire proton-decoupled spectra. The expected chemical shifts are around 0 ppm for the Si- $\text{CH}_3$  carbons and around 28 ppm for the Cl- $\text{CH}_2$ -Si carbons.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the characteristic functional groups present in the molecule.

### Experimental Protocol: FTIR Analysis

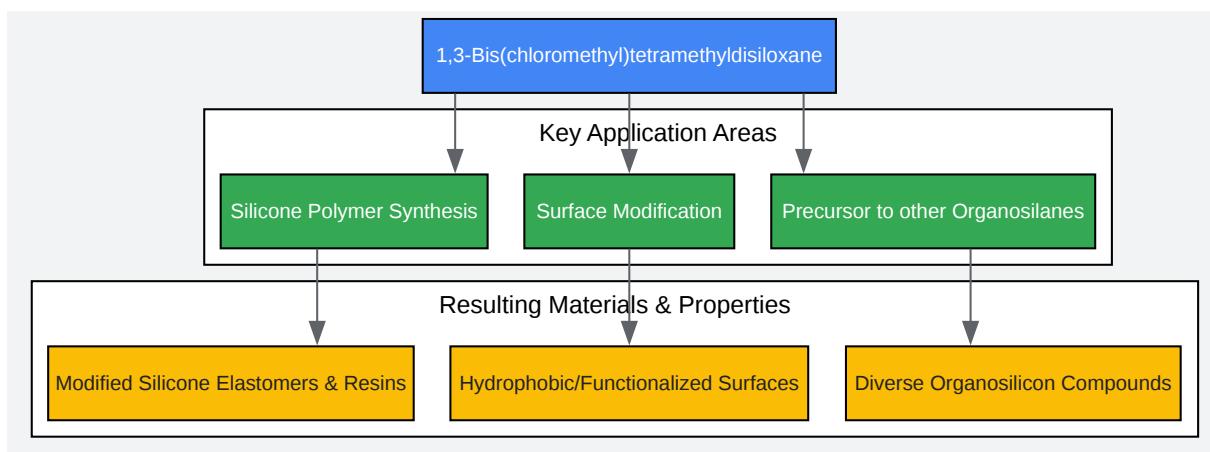
- Spectrometer: PerkinElmer Spectrum Two FT-IR Spectrometer or equivalent.
- Technique: Attenuated Total Reflectance (ATR) or neat liquid film between KBr plates.
- Spectral Range: 4000-400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16.
- Expected Characteristic Peaks:
  - $\sim 2960 \text{ cm}^{-1}$  (C-H stretch)
  - $\sim 1260 \text{ cm}^{-1}$  (Si- $\text{CH}_3$  deformation)
  - $\sim 1050 \text{ cm}^{-1}$  (Si-O-Si stretch)

- $\sim 800 \text{ cm}^{-1}$  (Si-C stretch and  $\text{CH}_3$  rock)
- $\sim 690 \text{ cm}^{-1}$  (C-Cl stretch)

## Applications

The bifunctional nature of 1,3-bis(chloromethyl)tetramethyldisiloxane makes it a valuable precursor in the synthesis of various materials.<sup>[1]</sup> Its primary applications lie in the field of polymer chemistry.

- **Silicone Polymer Synthesis:** It serves as a key monomer or crosslinking agent in the production of modified silicone polymers. The chloromethyl groups provide reactive sites for further functionalization or polymerization.
- **Surface Modification:** This compound can be used to modify surfaces, imparting properties such as hydrophobicity or providing a reactive handle for the attachment of other molecules.
- **Precursor to other Organosilicon Compounds:** The chloromethyl groups can be readily converted to other functional groups, making it a versatile starting material for a wide range of organosilicon compounds.



[Click to download full resolution via product page](#)

Applications of 1,3-bis(chloromethyl)tetramethyldisiloxane.

## Safety and Handling

1,3-Bis(chloromethyl)tetramethyldisiloxane is a chemical that requires careful handling. It is advisable to consult the Safety Data Sheet (SDS) before use.

- General Precautions: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile rubber), safety goggles or a face shield, and a lab coat.
- Storage: Store in a cool, dry place away from incompatible materials such as oxidizing agents. Keep the container tightly closed.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

## Conclusion

1,3-Bis(chloromethyl)tetramethyldisiloxane is a valuable and versatile chemical intermediate with significant potential in materials science and polymer chemistry. Its well-defined physicochemical properties and straightforward synthesis make it an attractive building block for creating novel materials with tailored properties. Proper handling and characterization are essential for its effective and safe utilization in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Bis(chloromethyl)tetramethyldisiloxane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145944#physicochemical-properties-of-1-3-bis-chloromethyl-tetramethyldisiloxane>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)